

# Performance Analysis of Urea Perchlorate in Explosive Compositions: A Comparative Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Urea perchlorate*

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This guide provides a comparative analysis of the performance of **urea perchlorate** in various explosive mixtures. Due to the limited availability of specific experimental data in publicly accessible literature, this comparison leverages data from related compounds and established testing methodologies to offer a comprehensive overview for research and development purposes.

## Overview of Urea Perchlorate as an Energetic Material

**Urea perchlorate**, with the chemical formula  $\text{CO}(\text{NH}_2)_2 \cdot \text{HClO}_4$ , is a crystalline solid that serves as an oxidizer in explosive formulations.<sup>[1]</sup> It is known for its good chemical stability and is utilized in applications such as liquid explosives and emulsion blasting agents.<sup>[1][2][3][4]</sup> Its synthesis typically involves the reaction of urea with perchloric acid.<sup>[1]</sup>

## Comparative Performance Data

The following tables summarize key performance indicators for **urea perchlorate** and other common explosives. It is important to note that specific experimental values for **urea perchlorate** mixtures are not readily available in the reviewed literature. The data for **urea perchlorate** is therefore inferred based on the performance of similar perchlorate-based compositions and is intended for comparative estimation.

Table 1: Detonation Properties

Explosive Mixture	Density (g/cm <sup>3</sup> )	Detonation Velocity (m/s)
Urea Perchlorate (estimated)	-	Data not available
Urea Nitrate (UN)	1.2	4,700[5]
Ammonium Nitrate/Fuel Oil (ANFO)	0.8-1.3	2,000 - 3,300
Ammonium Perchlorate/Aluminum (activated)	-	~2,500[6]
Potassium Perchlorate/Aluminum	1.5	4,600[7]
TNT	1.65	6,900

Table 2: Sensitivity to Mechanical Stimuli

Explosive Mixture	Impact Sensitivity (Drop Weight Test, J)	Friction Sensitivity (N)
Urea Perchlorate (estimated)	Data not available	Data not available
Urea Nitrate (UN)	>15.5 (>61 inches at 2.5 kg)[5]	-
Ammonium Perchlorate	-	-
Potassium Perchlorate based flash compositions	2.9 - 7.8[8]	32 - 160[8]
RDX	7.4	120

Note: Higher impact sensitivity values (in Joules) indicate lower sensitivity.

Table 3: Power and Brisance (Ballistic Mortar Test)

Explosive	Relative Strength (% of Picric Acid)
Urea Perchlorate (estimated)	Data not available
Ammonium Perchlorate	58[9]
TNT	100

## Experimental Protocols

The performance data presented in this guide is typically determined using standardized experimental procedures. The following are brief descriptions of the key tests.

### Determination of Detonation Velocity

The detonation velocity, or the speed at which a detonation wave propagates through an explosive, is a primary measure of its performance. A common method for its determination is the rate stick test. In this procedure, the explosive material is packed into a cylindrical container of a known diameter and length. Probes, such as ionization pins or fiber optics, are placed at precise intervals along the cylinder. Upon detonation from one end, the time it takes for the detonation front to travel between the probes is measured electronically. The detonation velocity is then calculated by dividing the known distance between the probes by the measured time interval.[10][11]

### Impact Sensitivity Testing

Impact sensitivity is a measure of an explosive's susceptibility to initiation by impact. The drop-weight impact test is a widely used method to quantify this property. In this test, a small, carefully prepared sample of the explosive is placed on an anvil. A standard weight is then dropped from a specific height onto the sample. A series of tests are conducted at various drop heights to determine the height at which there is a 50% probability of causing an explosion ( $H_{50}$ ). The result is typically expressed in Joules.[5]

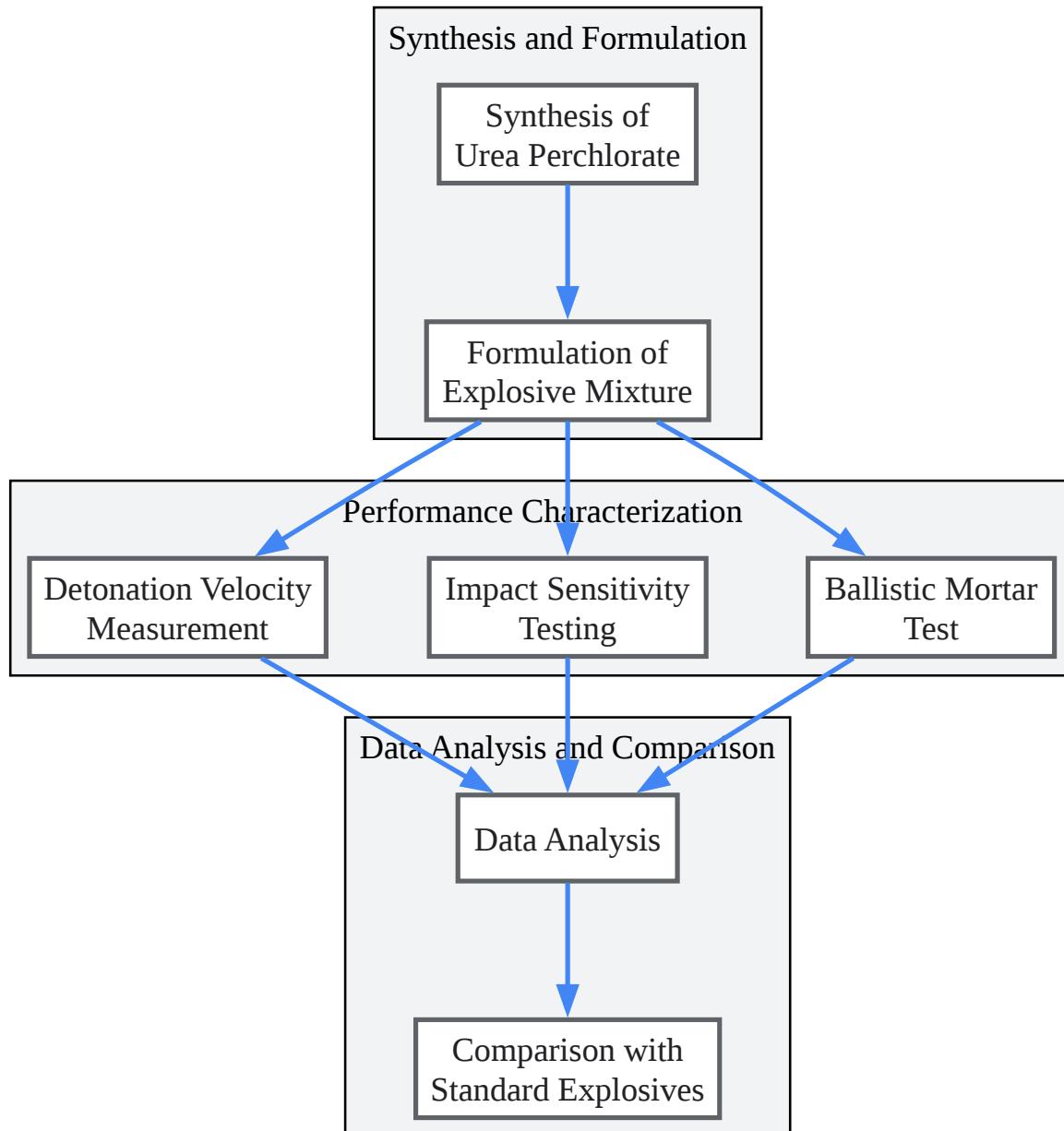
### Ballistic Mortar Test

The ballistic mortar test is used to determine the relative strength or power of an explosive. A standardized mass of the explosive is detonated within the chamber of a large, pendulum-mounted mortar. The explosive force propels a projectile out of the mortar, causing the mortar

to recoil. The extent of the recoil is measured and compared to the recoil produced by a standard explosive, such as picric acid or TNT, to determine the relative strength.[12][13]

## Experimental Workflow

The following diagram illustrates a general workflow for the synthesis and performance evaluation of a novel explosive mixture like one containing **urea perchlorate**.



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*General workflow for explosive testing.*

## Discussion

While specific, citable performance data for **urea perchlorate** explosive mixtures remains elusive in the reviewed literature, its use in emulsion and liquid explosives suggests it is a viable energetic material.<sup>[1][2][3][4]</sup> The perchlorate anion ( $\text{ClO}_4^-$ ) is a powerful oxidizer, and its presence in **urea perchlorate** indicates a high energetic potential.

For comparison, urea nitrate, another urea-based explosive, exhibits a detonation velocity of 4,700 m/s.<sup>[5]</sup> Explosives based on ammonium perchlorate, a related perchlorate salt, also show significant energetic output. The sensitivity of perchlorate-based mixtures can be high, as demonstrated by the data for potassium perchlorate flash compositions.<sup>[8]</sup>

Further experimental research is necessary to fully characterize the performance of **urea perchlorate** in various explosive mixtures. The standardized testing protocols outlined in this guide provide a framework for such investigations, which would enable a more direct and quantitative comparison with other energetic materials. Researchers are encouraged to consult specialized literature and safety manuals before conducting any experiments with energetic materials.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)